

Physicochemical Properties of Fmoc-Val-Val-OMe: A Technical Guide

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Compound of Interest

Compound Name: *Fmoc-Val-Val-OMe*

Cat. No.: *B15498930*

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This technical guide provides a comprehensive overview of the physicochemical properties of N α -Fmoc-L-valyl-L-valine methyl ester (**Fmoc-Val-Val-OMe**). The information is intended for researchers, scientists, and professionals in the field of drug development and peptide chemistry.

Core Physicochemical Data

Quantitative data for **Fmoc-Val-Val-OMe** is summarized in the table below. It is important to note that while some properties can be theoretically calculated, specific experimental data for this dipeptide methyl ester is not widely available in the public domain. Data for the constituent protected amino acid, Fmoc-Val-OH, is provided for reference.

Property	Value (Fmoc-Val-Val-OMe)	Reference Value (Fmoc-Val-OH)
Molecular Formula	C ₂₈ H ₃₆ N ₂ O ₅	C ₂₀ H ₂₁ N ₂ O ₄
Molecular Weight	480.60 g/mol (Calculated)	339.39 g/mol [1][2][3]
Appearance	White to off-white crystalline powder (Predicted)	White to off-white crystalline powder[4]
Melting Point (°C)	Not available	143-145[3][5]
Solubility	Soluble in common organic solvents such as DMF, DMSO, and NMP (Predicted)[4][6][7]	Soluble in DMF, DMSO, NMP[4][6][7]
Optical Rotation [α] _D	Not available	-17.5° (c=1, DMF)[5]

Synthesis and Purification

The synthesis of **Fmoc-Val-Val-OMe** is typically achieved through solid-phase peptide synthesis (SPPS) using the Fmoc/tBu strategy. This method offers advantages such as milder reaction conditions compared to Boc chemistry, making it suitable for a wide range of peptides, including those with sensitive modifications.[8][9][10]

General Experimental Protocol for Solid-Phase Synthesis

A general workflow for the solid-phase synthesis of **Fmoc-Val-Val-OMe** is outlined below. This process involves the sequential coupling of Fmoc-protected amino acids to a solid support resin, followed by cleavage and purification.



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Figure 1: General workflow for the solid-phase synthesis of a dipeptide.

Detailed Steps:

- **Resin Preparation:** A suitable resin, such as a pre-loaded Wang or 2-chlorotrityl chloride resin with L-valine methyl ester, is swelled in an appropriate solvent like dichloromethane (DCM) or dimethylformamide (DMF).
- **Fmoc Deprotection:** The Fmoc protecting group from the resin-bound valine is removed using a solution of 20% piperidine in DMF.^[11] The completion of this step can be monitored by a colorimetric test, such as the Kaiser test or by monitoring the UV absorbance of the dibenzofulvene-piperidine adduct.^[12]
- **Amino Acid Coupling:** The second amino acid, Fmoc-Val-OH, is activated using a coupling reagent (e.g., HBTU, HATU) and a base (e.g., DIPEA) in DMF or NMP.^[13] This activated amino acid is then added to the resin to form the peptide bond.
- **Washing:** The resin is thoroughly washed with DMF and DCM to remove any unreacted reagents and byproducts.
- **Final Fmoc Deprotection:** The Fmoc group of the N-terminal valine is removed as described in step 2.
- **Cleavage and Deprotection:** The dipeptide is cleaved from the resin, and any side-chain protecting groups are removed using a cleavage cocktail, typically containing trifluoroacetic acid (TFA) and scavengers.
- **Purification:** The crude peptide is purified using reversed-phase high-performance liquid chromatography (RP-HPLC).
- **Characterization:** The purified **Fmoc-Val-Val-OMe** is characterized to confirm its identity and purity.

Characterization Methods

The identity and purity of the synthesized **Fmoc-Val-Val-OMe** are confirmed using a combination of analytical techniques.

High-Performance Liquid Chromatography (HPLC)

Analytical RP-HPLC is used to determine the purity of the final product. A typical method would involve a C18 column with a gradient of acetonitrile in water (both containing 0.1% TFA). Purity of $\geq 99.0\%$ is often desired for research applications.^[14]

Mass Spectrometry (MS)

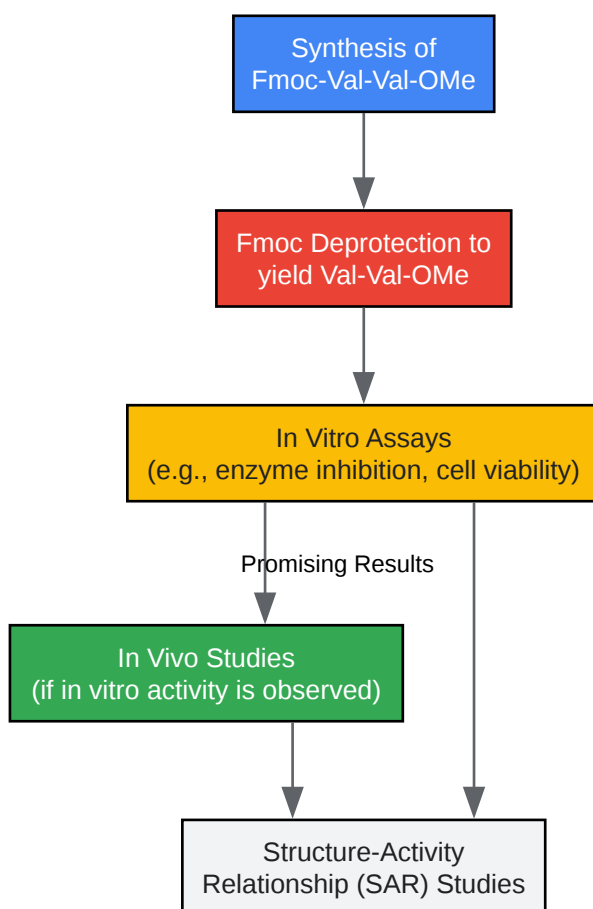
Mass spectrometry is employed to confirm the molecular weight of the synthesized peptide. For **Fmoc-Val-Val-OMe**, the expected monoisotopic mass would be calculated and compared with the experimental value obtained from techniques like Electrospray Ionization (ESI-MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR spectroscopy is a powerful tool for structural elucidation. Although a specific spectrum for **Fmoc-Val-Val-OMe** is not readily available, the spectrum of Fmoc-L-Valine in DMSO- d_6 shows characteristic peaks that can be used as a reference for identifying the valine and Fmoc moieties in the dipeptide.^[15]

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graph TD; A[Crude Fmoc-Val-Val-OMe] -- "RP-HPLC" --> B[Purified Fmoc-Val-Val-OMe]; B --> C[Purity Check (HPLC)]; B -- "Characterization" --> D[Identity Confirmation (MS)]; B --> E[Structural Analysis (NMR)];
```

The flowchart illustrates the purification and characterization process for Fmoc-Val-Val-OMe. It begins with a blue box labeled "Crude Fmoc-Val-Val-OMe". An arrow labeled "RP-HPLC" points down to a second blue box labeled "Purified Fmoc-Val-Val-OMe". From this central box, three arrows branch out to three green boxes: "Purity Check (HPLC)" on the left, "Identity Confirmation (MS)" in the center, and "Structural Analysis (NMR)" on the right. The word "Characterization" is positioned above the central arrow pointing to the MS box.



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